

4-Cyano-N-methoxy-N-methylbenzamide

physical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Cyano-N-methoxy-N-methylbenzamide

Cat. No.: B040521

[Get Quote](#)

An In-depth Technical Guide to **4-Cyano-N-methoxy-N-methylbenzamide**

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Cyano-N-methoxy-N-methylbenzamide**, a key intermediate in organic synthesis. The information is tailored for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Core Physical and Chemical Properties

4-Cyano-N-methoxy-N-methylbenzamide, also known as a Weinreb amide, is a versatile reagent in organic chemistry, valued for its role in the synthesis of ketones from organometallic reagents. Its physical form is a solid, and it should be stored in a dry environment at room temperature.[\[1\]](#)

Data Presentation: Physical Properties

Property	Value	Source
CAS Number	116332-64-0	[1]
Molecular Formula	C ₁₀ H ₁₀ N ₂ O ₂	[1]
Molecular Weight	190.20 g/mol	[1] [2]
Physical Form	Solid	[1]
Purity	≥95%	[1]
Storage Temperature	Room Temperature, sealed in dry conditions	[1]
InChI	1S/C10H10N2O2/c1-12(14-2)10(13)9-5-3-8(7-11)4-6-9/h3-6H,1-2H3	[1]
InChI Key	BZGBXNBROBZKLC-UHFFFAOYSA-N	[1]
SMILES	CN(OC)C(=O)C1=CC=C(C=C1)C#N	

Experimental Protocols

While specific experimental data for the melting and boiling points of **4-Cyano-N-methoxy-N-methylbenzamide** are not readily available in the provided search results, the synthesis of analogous Weinreb amides is well-documented. The following is a representative protocol for the synthesis of a similar compound, 4-Fluoro-N-methoxy-N-methylbenzamide, which can be adapted for the synthesis of the title compound by starting with 4-cyanobenzoyl chloride.

General Synthesis of a 4-Substituted-N-methoxy-N-methylbenzamide[3]

This procedure describes the reaction of a 4-substituted benzoyl chloride with N,O-dimethylhydroxylamine hydrochloride.

Materials:

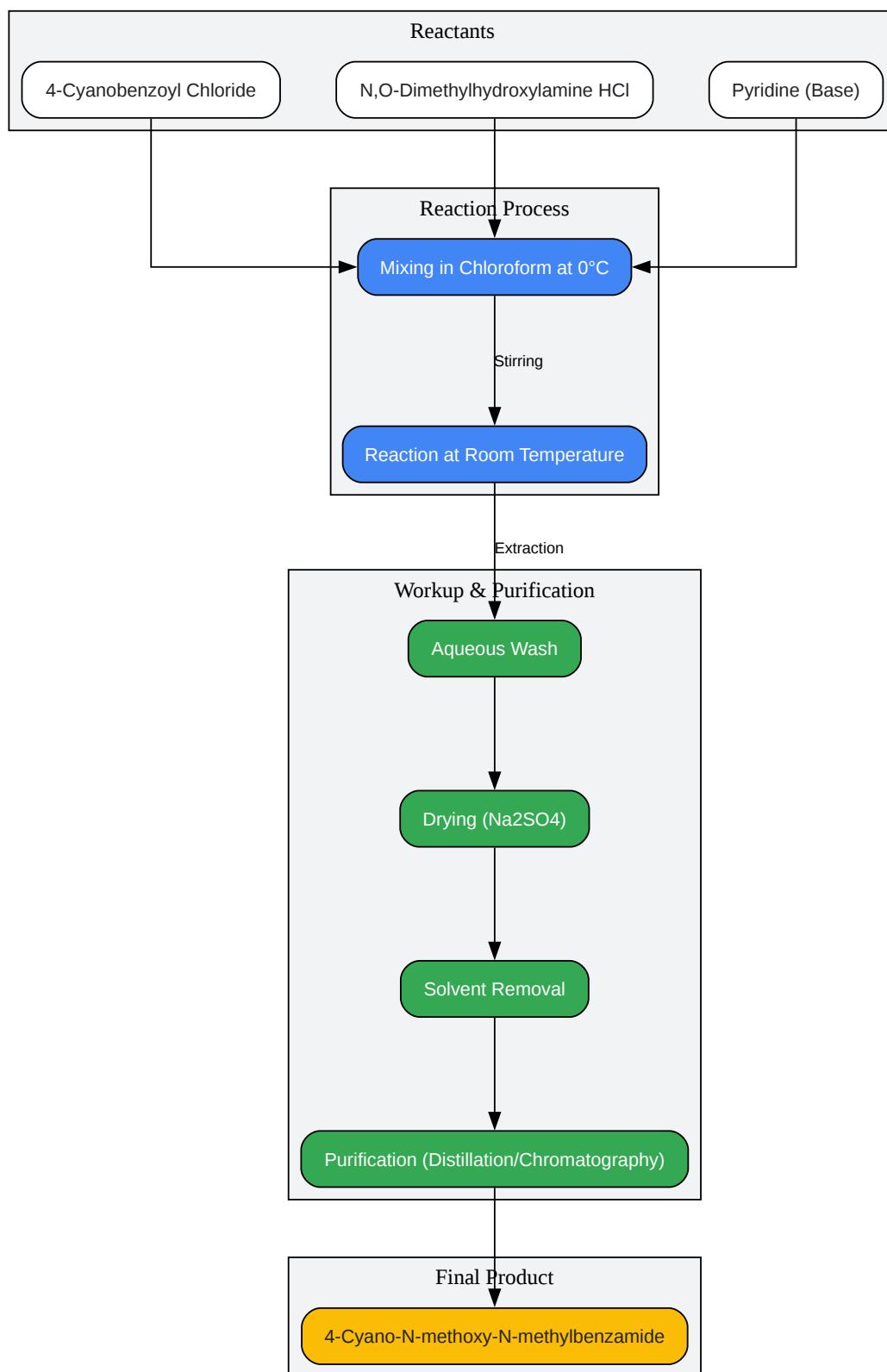
- 4-Cyanobenzoyl chloride
- N,O-dimethylhydroxylamine hydrochloride
- Pyridine
- Chloroform
- Water
- Anhydrous sodium sulfate

Procedure:

- Dissolve 4-cyanobenzoyl chloride and N,O-dimethylhydroxylamine hydrochloride in chloroform and stir the solution at room temperature.
- Cool the reaction mixture to 0 °C in an ice bath.
- Slowly add pyridine to the cooled solution.
- Allow the reaction mixture to gradually warm to room temperature and continue stirring for approximately 1 hour.
- The organic layer is then washed with water, dried over anhydrous sodium sulfate, and concentrated under reduced pressure to yield the crude product.
- The crude product can be further purified by vacuum distillation or column chromatography.

Mandatory Visualization

The following diagram illustrates a generalized workflow for the synthesis of **4-Cyano-N-methoxy-N-methylbenzamide**.

[Click to download full resolution via product page](#)**Synthetic Workflow for 4-Cyano-N-methoxy-N-methylbenzamide.**

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Cyano-N-methoxy-N-methylbenzamide | 116332-64-0 [sigmaaldrich.com]
- 2. 4-Cyano-N-methoxy-N-methylbenzamide | CAS 116332-64-0 | TCI JT | 製品詳細 [tci-chemical-trading.com]
- To cite this document: BenchChem. [4-Cyano-N-methoxy-N-methylbenzamide physical properties]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b040521#4-cyano-n-methoxy-n-methylbenzamide-physical-properties>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

